

Essential Safety and Handling Protocols for 7-Hydroxy-3,4-dihydrocarbostyryl

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Compound of Interest

Compound Name: 7rh

Cat. No.: B607014

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Disclaimer: The following information pertains to 7-Hydroxy-3,4-dihydrocarbostyryl (CAS No. 22246-18-0). The identifier "7rh" is not a standard chemical name. Researchers, scientists, and drug development professionals must confirm the identity of their substance and consult the specific Safety Data Sheet (SDS) provided by the manufacturer before handling any chemical. The guidance below is based on available data for 7-Hydroxy-3,4-dihydrocarbostyryl and general best practices for handling quinoline derivatives.

This document provides essential safety and logistical information for handling 7-Hydroxy-3,4-dihydrocarbostyryl, a compound used as an intermediate in organic synthesis. Adherence to these protocols is critical for ensuring the safety of all laboratory personnel.

Hazard Identification and GHS Classification

7-Hydroxy-3,4-dihydrocarbostyryl is classified under the Globally Harmonized System (GHS) with the following primary hazards:

- H302: Harmful if swallowed[1][2].
- H317: May cause an allergic skin reaction[1][2].
- H412: Harmful to aquatic life with long-lasting effects[2].

Some notifications also include:

- H315: Causes skin irritation[1].

- H319: Causes serious eye irritation[1].
- H335: May cause respiratory irritation[1].

Quantitative Data Summary

Parameter	Value	Reference
Molecular Formula	C ₉ H ₉ NO ₂	[3]
Molecular Weight	163.17 g/mol	[3]
GHS Hazard Statements	H302, H317, H412	[2]
Solubility in DMSO	32 mg/mL (196.11 mM)	[4]
CAS Number	22246-18-0	

Operational Plan: Handling and Storage

All work with 7-Hydroxy-3,4-dihydrocarbostyryl must be conducted in a well-ventilated area, preferably within a certified chemical fume hood[5]. Direct contact with skin, eyes, and clothing must be strictly avoided[5].

Handling Procedures:

- Ensure all necessary personal protective equipment is donned correctly before handling.
- Avoid the generation of dust and aerosols.
- Use non-sparking tools to prevent ignition[5].
- Do not eat, drink, or smoke in the handling area[6].
- Wash hands thoroughly with soap and water after handling the substance[5][6].

Storage Conditions:

- Store in a tightly closed container in a dry, cool, and well-ventilated place[5][7].
- Keep away from incompatible materials such as strong oxidizing agents and strong acids[5].

- Protect from direct sunlight and moisture[5].

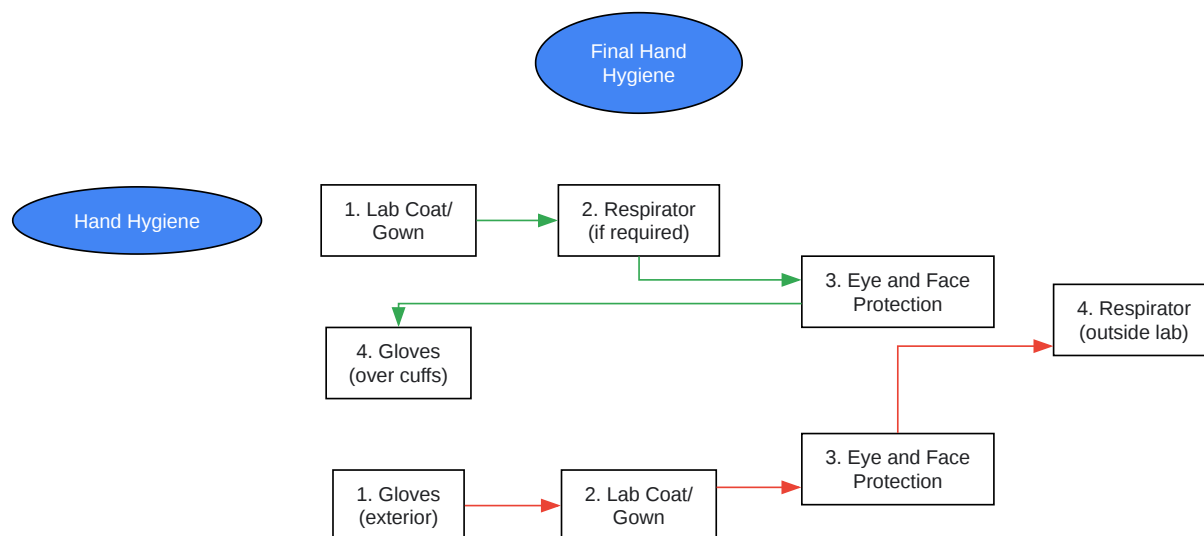
Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling this compound. The selection of PPE should be based on a thorough risk assessment of the specific laboratory procedure.

PPE Category	Specification	Standard
Eye Protection	Tightly fitting safety goggles or a full-face shield.	EN 166 (EU) or NIOSH (US) approved[5][8].
Hand Protection	Chemical-resistant, impervious gloves (e.g., nitrile, neoprene). Inspect gloves for any signs of degradation or perforation before use.	Tested according to EN 374[5].
Skin and Body Protection	A flame-resistant lab coat or a complete suit that protects against chemicals. Full-length pants and closed-toe shoes are mandatory.	No exposed skin should be visible[5][7].
Respiratory Protection	If engineering controls are insufficient, or if there is a risk of generating dust or aerosols, use a NIOSH-approved respirator with appropriate cartridges.	NIOSH (US) or CEN (EU) approved[5][8].

PPE Donning and Doffing Workflow

Correctly putting on (donning) and taking off (doffing) PPE is a critical procedure to prevent contamination. The following workflow should be strictly followed.



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Caption: Standard workflow for donning and doffing Personal Protective Equipment.

Spill and Disposal Plan

Spill Response:

- Evacuate all personnel from the immediate spill area.
- Ensure adequate ventilation.
- Wear the appropriate level of PPE as outlined above.
- Absorb the spill with an inert, non-combustible material such as vermiculite, sand, or earth[5].
- Collect the absorbed material using non-sparking tools and place it into a suitable, labeled, and closed container for hazardous waste disposal[5][7].

- Do not allow the chemical to enter drains or waterways[5][7].

Disposal Plan:

- Dispose of contaminated waste, including used PPE and absorbed spill material, as hazardous waste.
- All disposal must be conducted in accordance with local, state, and federal environmental regulations.
- Contact your institution's Environmental Health and Safety (EHS) office for specific disposal procedures. Do not attempt to dispose of this chemical down the drain or in regular trash.

First-Aid Measures

- If Swallowed: Rinse mouth with water. Immediately call a POISON CENTER or doctor/physician if you feel unwell[8][9].
- If on Skin: Take off immediately all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation or a rash occurs, seek medical attention[2][8].
- If in Eyes: Rinse cautiously with plenty of water for at least 15 minutes, holding the eyelids apart. Remove contact lenses, if present and easy to do. Continue rinsing and consult a physician[7][8][9].
- If Inhaled: Move the person into fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist[8][10].

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